

An In-depth Technical Guide to the Safety of Boc-D-Tyr-OH

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Compound of Interest

Compound Name: Boc-D-Tyr-OH

Cat. No.: B2667570

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety information for N- α -(tert-Butoxycarbonyl)-D-tyrosine (**Boc-D-Tyr-OH**), a commonly used amino acid derivative in peptide synthesis and pharmaceutical research. The following sections detail the potential hazards, handling procedures, and emergency responses associated with this compound, based on available Safety Data Sheets (SDS).

Chemical Identification

Identifier	Value
Chemical Name	N- α -(tert-Butoxycarbonyl)-D-tyrosine
Synonyms	Boc-D-Tyr-OH, N-Boc-D-tyrosine
CAS Number	70642-86-3[1][2]
Molecular Formula	C ₁₄ H ₁₉ NO ₅ [1][2]
Molecular Weight	281.3 g/mol [1]

Hazard Identification

While some suppliers state that **Boc-D-Tyr-OH** does not meet the criteria for classification as a hazardous substance, others indicate potential hazards. It is prudent to handle this chemical with care, assuming the following potential risks.

GHS Hazard Statements (Potential):

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements (Potential):

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P304+P340: IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **Boc-D-Tyr-OH**.

Property	Value	Source
Appearance	White to off-white powder/solid	
Melting Point	135-140 °C	
Boiling Point	423.97°C (rough estimate)	
Flash Point	247.1°C	
Water Solubility	Insoluble	
Solubility	Slightly soluble in Acetic Acid, DMSO, and Methanol	
Storage Temperature	Room Temperature, Sealed in dry conditions	

Handling and Storage

Proper handling and storage are crucial to ensure safety and maintain the integrity of **Boc-D-Tyr-OH**.

Handling:

- Avoid contact with skin and eyes.
- Do not breathe dust.
- Keep away from heat and sources of ignition.
- Use in a well-ventilated area.
- Wash hands thoroughly after handling.

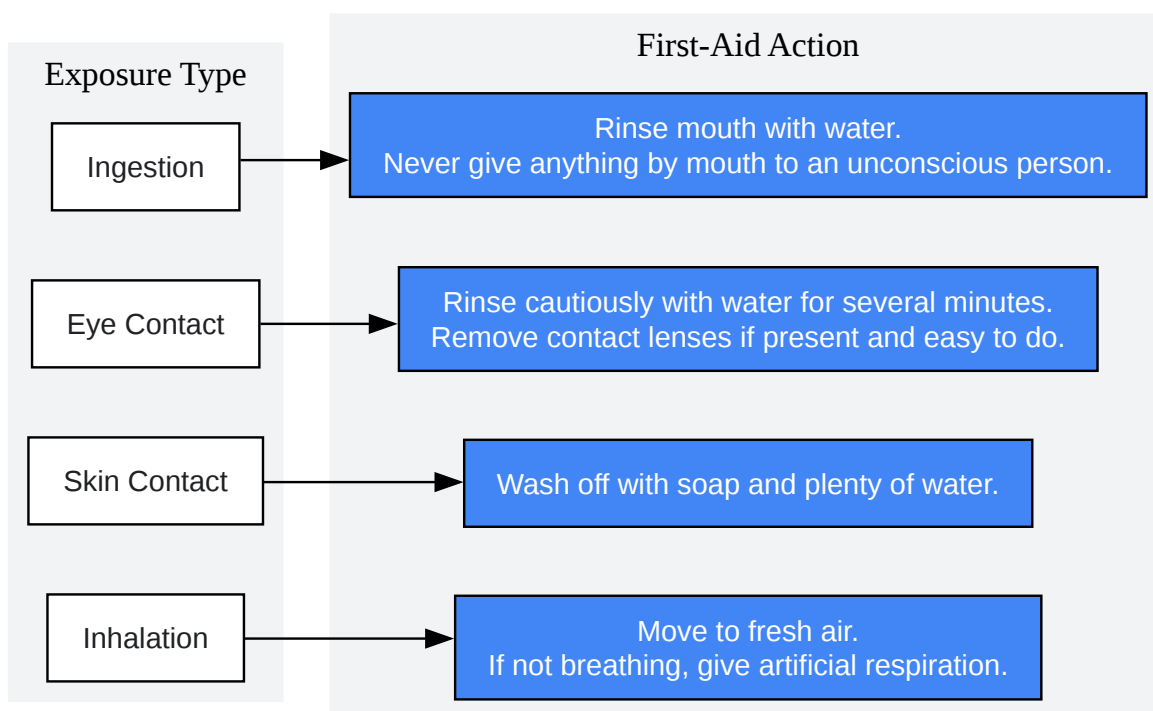
Storage:

- Keep container tightly closed.
- Store in a dry, cool, and well-ventilated place.

- Some sources recommend storage at room temperature, while others suggest refrigeration (do not store above 5°C). Always consult the supplier-specific storage recommendations.

First-Aid Measures

In case of exposure, follow these first-aid procedures.



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First-Aid Procedures for **Boc-D-Tyr-OH** Exposure

Fire-Fighting Measures

Suitable Extinguishing Media:

- Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.

Unsuitable Extinguishing Media:

- Water jet.

Hazardous Combustion Products:

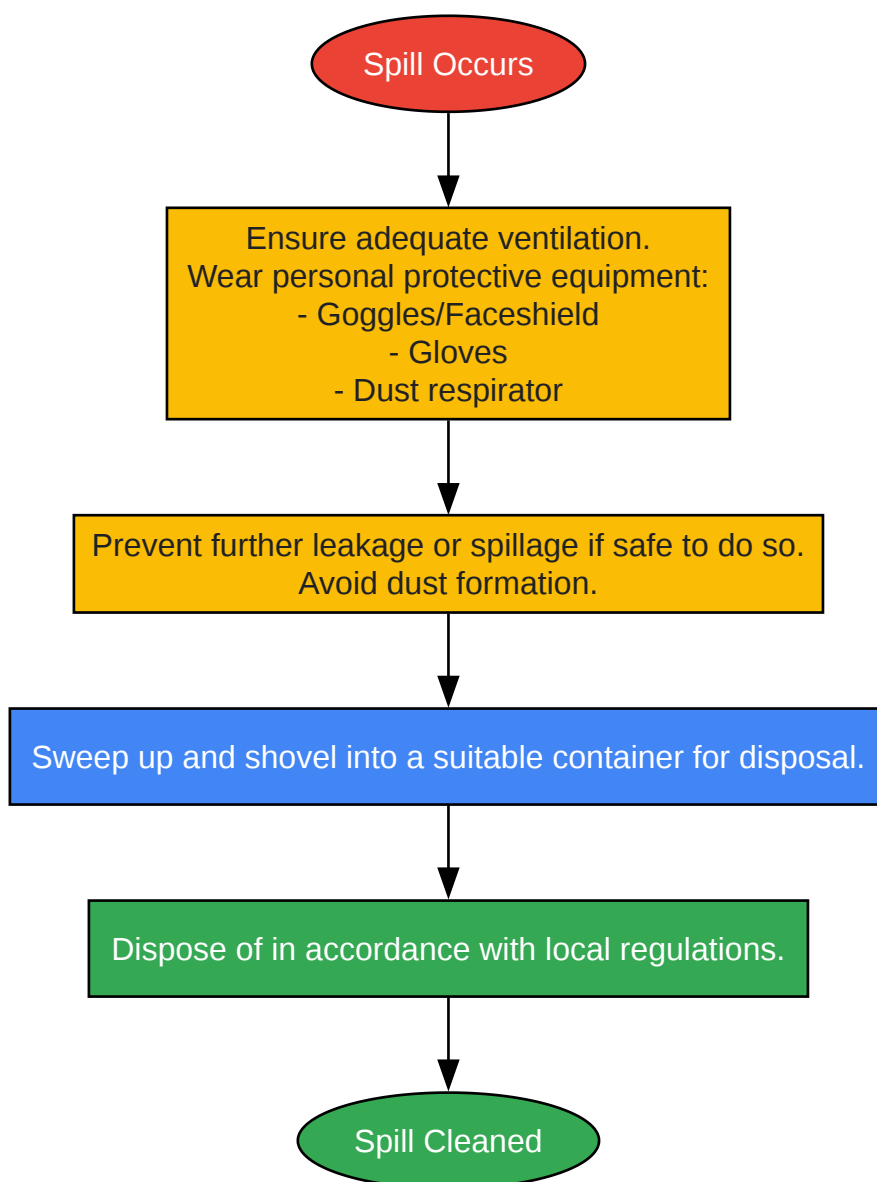
- In case of fire, the following can be released: Carbon oxides (CO, CO₂) and Nitrogen oxides (NO_x).

Advice for Firefighters:

- Wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

The following workflow outlines the steps to be taken in the event of a spill.



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Workflow for Handling Accidental Releases

Toxicological Information

Detailed toxicological studies for **Boc-D-Tyr-OH** are not readily available in the provided search results. The potential health effects are inferred from the GHS hazard statements.

- Acute Toxicity: May be harmful if swallowed, inhaled, or absorbed through the skin.
- Skin Corrosion/Irritation: May cause skin irritation.
- Serious Eye Damage/Irritation: May cause eye irritation.
- Respiratory or Skin Sensitization: No data available.
- Germ Cell Mutagenicity: No data available.
- Carcinogenicity: No data available.
- Reproductive Toxicity: No data available.
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory tract irritation.
- Specific Target Organ Toxicity (Repeated Exposure): No data available.
- Aspiration Hazard: No data available.

Ecological Information

There is no specific data available regarding the ecotoxicity of **Boc-D-Tyr-OH**. It is recommended to prevent its release into the environment.

Disposal Considerations

Dispose of **Boc-D-Tyr-OH** and its container in accordance with all applicable federal, state, and local regulations. The product should not be allowed to enter drains, waterways, or the soil.

Experimental Protocols

Detailed experimental protocols for the safety testing of **Boc-D-Tyr-OH** are not provided in the publicly available Safety Data Sheets. The hazard classifications are typically derived from data on similar compounds or from computational toxicology models. For specific experimental data, it would be necessary to consult specialized toxicological databases or commission new studies.

Disclaimer: This document is intended for informational purposes only and is based on publicly available Safety Data Sheets. It is not a substitute for a thorough review of the original SDS provided by the supplier and should not be used as the sole basis for risk assessment. Always consult the most current SDS for the specific product you are using and follow all applicable safety guidelines and regulations.

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References

- 1. Boc-D-Tyr-OH [chembk.com]
- 2. glpbio.com [glpbio.com]
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